

Essential Safety and Logistical Information for Handling Crisaborole

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Compound of Interest

Compound Name: *Crisaborole*

Cat. No.: *B606811*

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For researchers, scientists, and drug development professionals, the proper handling of chemical compounds is paramount to ensure laboratory safety and maintain experimental integrity. This document provides essential, immediate safety and logistical information for the handling of **Crisaborole**, including personal protective equipment (PPE) recommendations, procedural guidance, and disposal plans.

Hazard Identification and Classification

Crisaborole is classified with the following hazards:

- Acute oral toxicity (Category 4): Harmful if swallowed.[1][2]
- Skin corrosion/irritation (Category 2): Causes skin irritation.[1][2][3]
- Serious eye damage/eye irritation (Category 2A): Causes serious eye irritation.[1][2][3]
- Specific target organ toxicity, single exposure (Category 3): May cause respiratory irritation. [1]

Signal Word: Warning[1][2]

Hazard Pictogram:

GHS07: Exclamation Mark

Personal Protective Equipment (PPE)

To minimize exposure and ensure personal safety when handling **Crisaborole**, the following personal protective equipment is mandatory.

PPE Category	Specification	Rationale
Eye/Face Protection	Safety goggles with side-shields.	Protects against splashes and dust, preventing serious eye irritation. [1] [4]
Hand Protection	Compatible chemical-resistant gloves.	Prevents skin contact and irritation. [1] [5]
Skin and Body Protection	Impervious clothing (e.g., lab coat).	Protects against skin contact and contamination of personal clothing. [1] [4]
Respiratory Protection	NIOSH/MSHA or European Standard EN 149 approved respirator.	Required to prevent respiratory tract irritation from dust or aerosols. [1] [5]

Engineering Controls

Proper ventilation and safety equipment are crucial for handling **Crisaborole** safely.

- Ventilation: Use only in a well-ventilated area, preferably within a laboratory fume hood or another appropriate form of local exhaust ventilation.[\[1\]](#)[\[4\]](#)
- Safety Stations: Ensure that a safety shower and an eye wash station are readily accessible.
[\[1\]](#)

Step-by-Step Handling and Storage Procedures

Adherence to the following procedural steps will ensure the safe handling of **Crisaborole** from receipt to disposal.

1. Receiving and Storage:

- Upon receipt, inspect the container for any damage.
- Store in a tightly closed container in a dry and well-ventilated place.[4]
- Recommended storage is at room temperature, 20°C–25°C (68°F–77°F), with excursions permitted to 15°C–30°C (59°F–86°F).[6][7]

2. Preparation and Handling:

- Before handling, ensure all required PPE is correctly worn.
- Work within a designated area, such as a chemical fume hood, to minimize inhalation exposure.[4]
- Avoid the formation of dust and aerosols.[1]
- Do not eat, drink, or smoke in the handling area.[1][2]
- Wash hands thoroughly after handling the compound.[1][2]

3. Spill Management:

- In case of a spill, keep unnecessary personnel away and ensure adequate ventilation.[4]
- Wear appropriate personal protective equipment during cleanup.[4]
- Avoid inhaling any dust from the spilled material.[4]
- Collect the spilled material mechanically and place it in a suitable, closed container for disposal.[5]
- Avoid allowing the substance to enter drains, water courses, or the soil.[1][5]

First Aid Measures

Immediate and appropriate first aid is critical in the event of exposure.

Exposure Route	First Aid Protocol
If Inhaled	Remove the victim to fresh air and keep them at rest in a position comfortable for breathing. If breathing is difficult, administer cardiopulmonary resuscitation (CPR). Seek immediate medical attention.[1][4]
In Case of Skin Contact	Take off contaminated clothing immediately. Wash the affected area with plenty of soap and water. If skin irritation persists, consult a physician.[1][4]
In Case of Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do so. Continue rinsing. Promptly call a physician.[1]
If Swallowed	Rinse mouth with water. Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[1][4]

Disposal Plan

Proper disposal of **Crisaborole** and its containers is essential to prevent environmental contamination and ensure regulatory compliance.

- Dispose of the contents and container in accordance with all local, state, and federal regulations.[1]
- One suggested method for disposal is to dissolve or mix the material with a combustible solvent and burn it in a chemical incinerator equipped with an afterburner and scrubber.[5]
- For unused commercial products (e.g., ointments), consult a healthcare professional on proper disposal methods.[8]

Quantitative Data

The following table summarizes key quantitative data for **Crisaborole**.

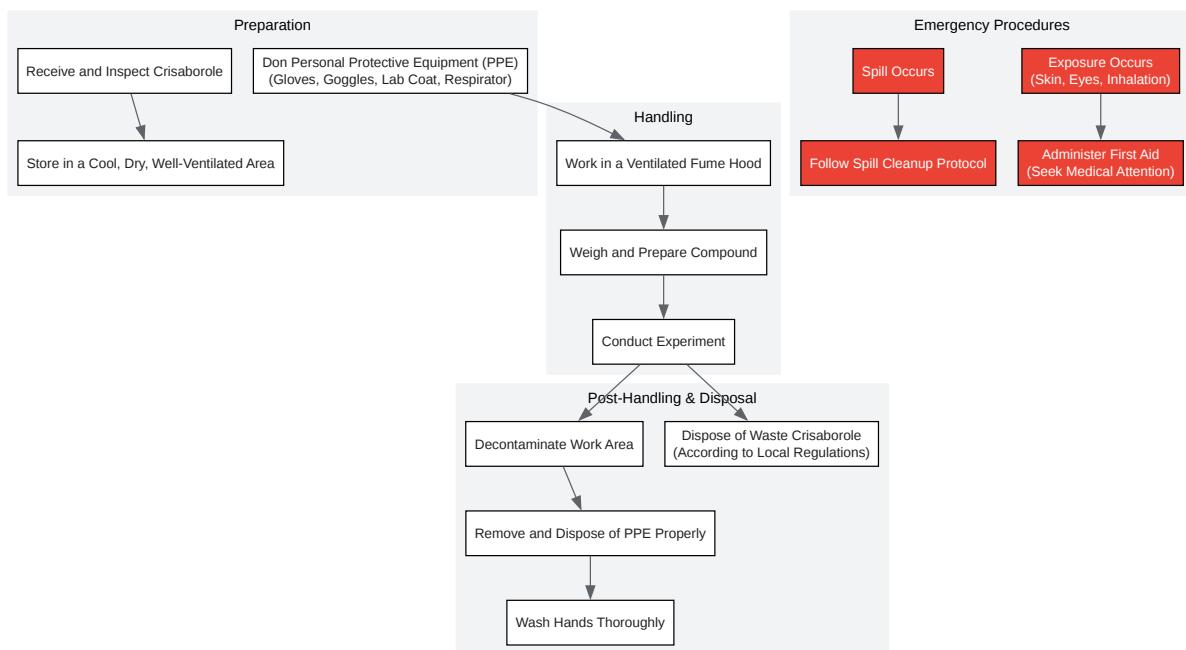
Property	Value	Source
Molecular Formula	C ₁₄ H ₁₀ BNO ₃	[4]
Molecular Weight	251.1 g/mol	
Occupational Exposure Limits	No exposure limits have been noted for this ingredient.	[1] [4]

Experimental Protocols

The search results cite various studies, including in vitro skin permeation and retention analyses and pharmacokinetic studies.[\[9\]](#)[\[10\]](#) However, detailed, step-by-step experimental methodologies for these studies are not publicly available in the provided documentation. For instance, one source describing an in vitro release test (IVRT) states that the detailed method development and validation data are proprietary.[\[11\]](#)

Operational Workflow for Handling Crisaborole

The following diagram illustrates the logical workflow for the safe handling of **Crisaborole** in a laboratory setting.

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Caption: Workflow for Safe Handling of **Crisaborole**.

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